

A Technical Guide to Commercially Available Vitamin E-13C2,d6 for Researchers

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Compound of Interest

Compound Name: Vitamin E-13C2,d6

Cat. No.: B12414318

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For researchers, scientists, and drug development professionals, the use of isotopically labeled compounds is indispensable for robust and accurate quantification in complex biological matrices. This in-depth technical guide provides a comprehensive overview of commercially available **Vitamin E-13C2,d6**, a crucial internal standard for mass spectrometry-based analysis. This document details available suppliers, their product specifications, and relevant experimental protocols, alongside visual workflows to streamline its application in research.

Commercially Available Vitamin E-13C2,d6: A Comparative Overview

Vitamin E-13C2,d6, a stable isotope-labeled form of α -tocopherol, is a critical tool for researchers utilizing mass spectrometry for the quantitative analysis of Vitamin E in various biological samples. Its use as an internal standard corrects for sample loss during preparation and for matrix effects in the mass spectrometer, ensuring high accuracy and precision. Several reputable suppliers offer this compound, each with specific formulations and purity levels. Below is a comparative table summarizing the offerings from prominent commercial vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Isotopic Purity	Chemical Purity	Format
Cambridge Isotope Laboratories, Inc.	Vitamin E (α-tocopherol) (dimethyl- ¹³ C ₂ , 99%; dimethyl-D ₆ , 98%)	2483824-69-5	C ₂₇ *C ₂ H ₄₄ D ₆ O ₂	¹³ C: 99%, D: 98%	≥98%	Neat or 100 µg/mL in methanol
Toronto Research Chemicals	α-Tocopherol-d ₆ , ¹³ C ₂	2483824-69-5	C ₂₇ ¹³ C ₂ H ₄₄ D ₆ O ₂	Not specified	>98%	Neat
Santa Cruz Biotechnology	Vitamin E- ¹³ C ₂ ,d ₆	2483824-69-5	C ₂₉ H ₄₄ D ₆ O ₂	Not specified	≥98%	Solid
Alsachim	D ₆ -Alpha-Tocopherol, ¹³ C ₂	2483824-69-5	C ₂₇ ¹³ C ₂ H ₄₄ D ₆ O ₂	¹³ C: >99%, D: >97%	>98%	Neat
MedChem Express	Vitamin E- ¹³ C ₂ ,d ₆	2483824-69-5	Not specified	Not specified	Not specified	120 µg in 1.2 mL Methanol

Experimental Protocols for Vitamin E Analysis Using Vitamin E-¹³C₂,d₆

The accurate quantification of Vitamin E in biological samples such as plasma, serum, or tissues typically involves liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a generalized protocol synthesized from various established methods. Researchers should optimize the parameters for their specific instrumentation and sample types.

Sample Preparation

The goal of sample preparation is to extract Vitamin E from the biological matrix while removing interfering substances.

- Materials:
 - Biological sample (e.g., 100 μ L of plasma or serum)
 - **Vitamin E-13C2,d6** internal standard solution (concentration to be optimized, e.g., 1 μ g/mL in ethanol)
 - Antioxidant solution (e.g., 0.1% butylated hydroxytoluene (BHT) in ethanol)
 - Protein precipitation solvent (e.g., ice-cold acetonitrile or methanol)
 - Extraction solvent (e.g., hexane or ethyl acetate)
 - Vortex mixer
 - Centrifuge
 - Evaporator (e.g., nitrogen evaporator or centrifugal vacuum concentrator)
 - Reconstitution solvent (e.g., mobile phase)
- Procedure:
 - To 100 μ L of the biological sample in a microcentrifuge tube, add a known amount of the **Vitamin E-13C2,d6** internal standard solution.
 - Add an antioxidant solution to prevent the degradation of Vitamin E during sample processing.
 - Add ice-cold protein precipitation solvent to the sample, vortex vigorously for 1 minute to precipitate proteins.
 - Centrifuge the sample at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.

- Carefully transfer the supernatant to a clean tube.
- Perform a liquid-liquid extraction by adding an extraction solvent (e.g., hexane). Vortex thoroughly and then centrifuge to separate the phases.
- Transfer the organic (upper) layer containing the extracted Vitamin E to a new tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen or using a centrifugal vacuum concentrator.
- Reconstitute the dried extract in a known volume of the mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

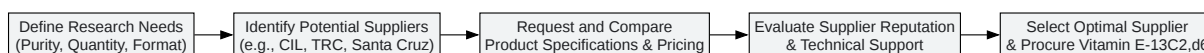
- Liquid Chromatography (LC) Parameters (Example):
 - Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m) is commonly used.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Methanol or acetonitrile with 0.1% formic acid.
 - Gradient: A gradient elution is typically employed, starting with a higher percentage of mobile phase A and gradually increasing the percentage of mobile phase B to elute the lipophilic Vitamin E.
 - Flow Rate: 0.2-0.4 mL/min.
 - Column Temperature: 40°C.
- Mass Spectrometry (MS/MS) Parameters (Example):
 - Ionization Mode: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) in positive ion mode.
 - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both endogenous Vitamin E (α -tocopherol) and the **Vitamin E-13C₂,d₆**

internal standard.

- **α-Tocopherol:** The exact m/z transitions will depend on the adduct formed (e.g., $[M+H]^+$). A common transition is m/z 431.4 $\rightarrow$ 165.1.
- **Vitamin E-13C2,d6:** The precursor ion will be shifted by +8 Da (2 from ^{13}C and 6 from D). A common transition is m/z 439.4 $\rightarrow$ 171.1.
- Instrument Settings: Optimize collision energy, declustering potential, and other instrument-specific parameters to achieve maximum sensitivity and specificity.

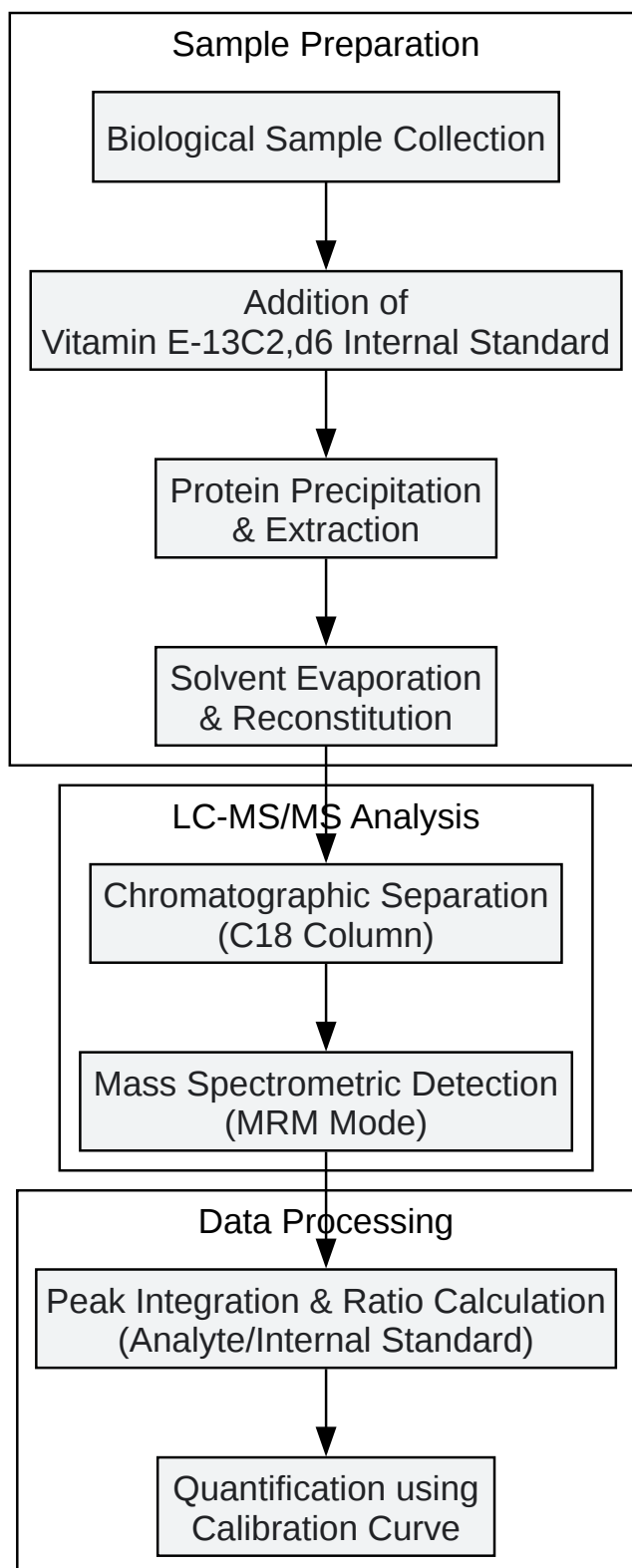
Visualizing Workflows and Pathways

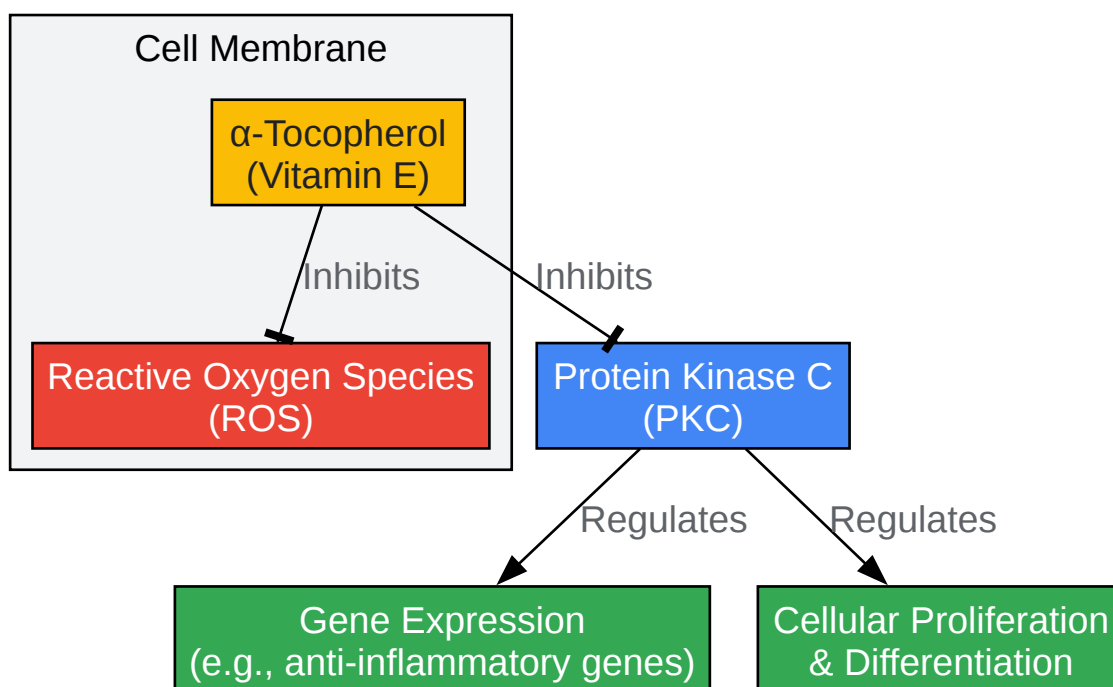
To further aid researchers, the following diagrams, generated using the DOT language, illustrate key logical and experimental workflows.



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Caption: Logical workflow for selecting a **Vitamin E-13C2,d6** supplier.





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